

Arjunglucoside I discovery Terminalia arjuna

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Compound Focus: Arjunglucoside I

CAS No.: 62319-70-4

Cat. No.: S648856

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Chemical Profile and Identification

Arjunglucoside I is a triterpenoid saponin, specifically identified as **β -D-glucopyranosyl arjunolate** [1]. The aglycone (non-sugar part) of the molecule is based on a oleanane-type triterpenoid structure [2].

The table below summarizes the key identifying information for **Arjunglucoside I** and its parent compound.

Property	Description
IUPAC Name (Aglycone)	2 α ,3 β ,19 α ,23-Tetrahydroxyolean-12-en-28-oic acid [1]
Classification	Triterpenoid glycoside (Saponin) [1]
Plant Part	Stem bark [3] [4]
Molecular Structure	β -D-glucopyranosyl ester of Arjungenin [1]

Quantitative Analysis and Modern Protocols

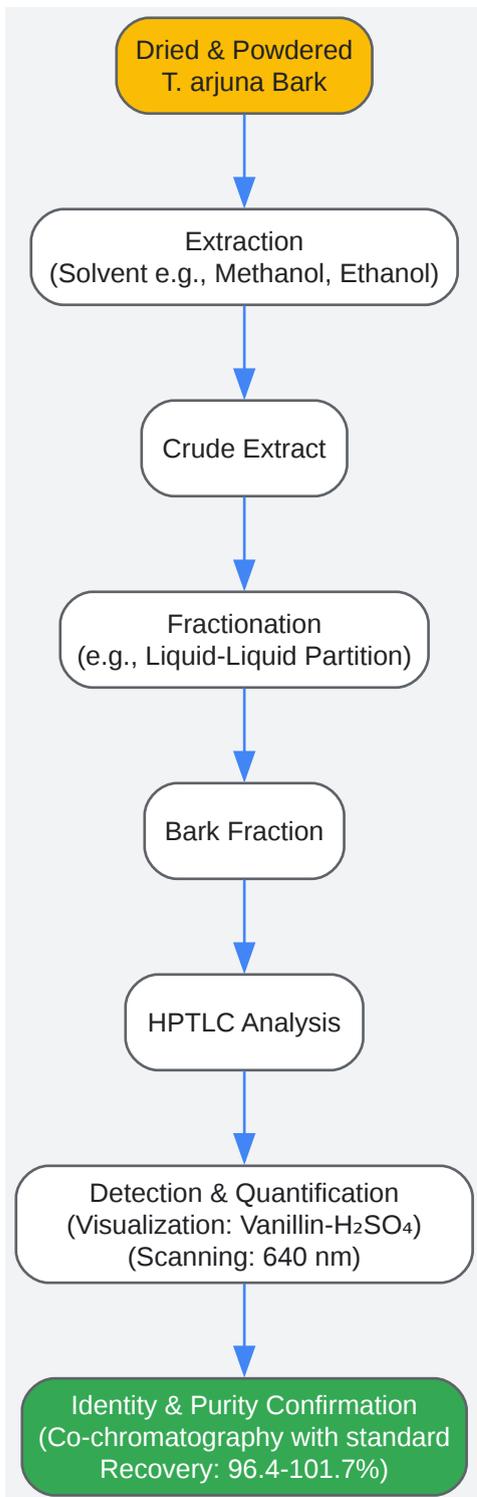
An established High-Performance Thin-Layer Chromatography (HPTLC) method allows for the simultaneous quantitative determination of **Arjunglucoside I** alongside other oleanane derivatives from the stem bark [3] [4].

The table below outlines the key parameters of this analytical method.

HPTLC Method Parameter	Specification
Stationary Phase	HPTLC plates 60 F ₂₅₄ [3] [4]
Mobile Phase	Chloroform : Methanol (90:10) [3] [4]
Detection & Visualization	Vanillin in concentrated sulphuric acid : ethanol; scanning and quantification at 640 nm [3] [4]
Method Performance	Good recoveries in the range of 96.40% - 101.7% [3] [4]

Experimental Workflow for Isolation and Analysis

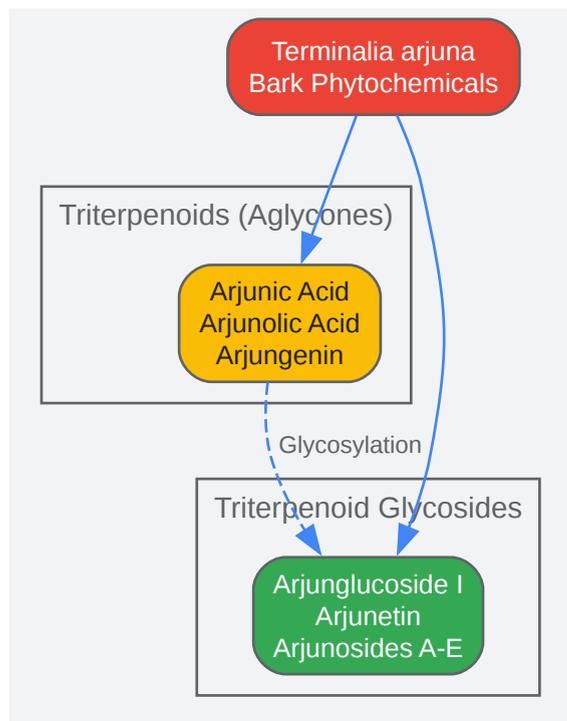
The following diagram illustrates the general experimental workflow for extracting and analyzing **Arjunglucoside I** from *Terminalia arjuna* bark, based on the gathered methodologies [3] [4] [5].



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Pharmacological Context and Broader Phytochemistry

Arjunglucoside I is one of many bioactive compounds in *Terminalia arjuna*. The plant's cardioprotective effects are linked to a spectrum of compounds acting synergistically [2] [6]. The following diagram shows the chemical classification of key triterpenoids and glycosides found in the bark.



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The bark contains a complex mixture of compounds. The main bioactive constituents include [2] [6] [7]:

- **Triterpenoids:** Arjunic acid, arjunolic acid, and arjungenin (the aglycone of **Arjunglucoside I**).
- **Glycosides:** **Arjunglucoside I**, arjunetin, and arjunosides A-E.
- **Flavonoids & Polyphenols:** Quercetin, kaempferol, luteolin, gallic acid, ellagic acid, and catechins.
- **Other Components:** Tannins, minerals (calcium, magnesium, zinc, copper).

Suggestions for Further Research

The search results provide a solid foundation on the identity and analysis of **Arjunglucoside I**. To deepen your research, you could:

- **Retrieve Original Discovery Paper:** The seminal work by Honda et al. (1976) in the *Bulletin of the Chemical Society of Japan* is critical for the complete isolation and structural elucidation protocol [1].

- **Explore Modern Techniques:** Investigate the use of more recent analytical techniques for this compound, such as **UPLC-ESI-QTOF-MS/MS** [6] or **LC-ESI-MS/MS** [6], which may offer higher sensitivity and faster analysis.
- **Investigate Synergistic Effects:** Given the complex phytochemistry of *T. arjuna*, research into how **Arjunglucoside I** interacts with other constituents to produce the plant's noted cardioprotective [2] [8], antioxidant [6] [9], and anti-inflammatory [6] effects is a promising area.

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